

3,4-Difluorobenzyl alcohol molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Difluorobenzyl alcohol

Cat. No.: B1297547

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An In-depth Technical Guide on 3,4-Difluorobenzyl Alcohol

This document provides a concise technical overview of the core physicochemical properties of **3,4-Difluorobenzyl alcohol**, tailored for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The fundamental molecular properties of **3,4-Difluorobenzyl alcohol** are summarized in the table below. This information is critical for a variety of applications, including stoichiometry in chemical reactions, analytical characterization, and computational modeling.

Parameter	Value	Citations
Molecular Formula	C ₇ H ₆ F ₂ O	[1] [2]
Linear Formula	F ₂ C ₆ H ₃ CH ₂ OH	
Molecular Weight	144.12 g/mol	[1] [3]
CAS Number	85118-05-4	[2]

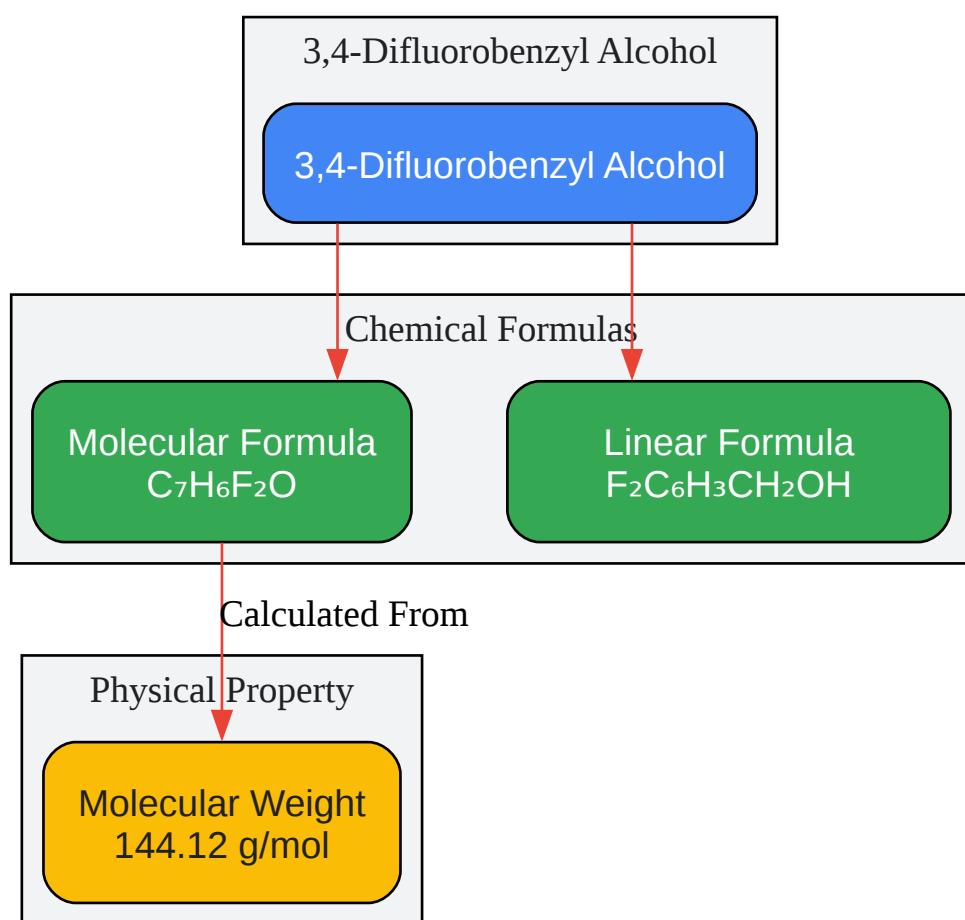
Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula were not available in the provided search results. These properties are typically determined through

standard analytical techniques such as mass spectrometry for molecular weight and elemental analysis for the molecular formula.

Molecular Information Pathway

The following diagram illustrates the logical relationship between the chemical name, its empirical and linear formulas, and its resulting molecular weight.



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Caption: Logical flow from chemical identity to molecular properties.

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References

- 1. chembk.com [chembk.com]
- 2. pschemicals.com [pschemicals.com]
- 3. 3,4-difluorobenzyl alcohol (CAS 85118-05-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [3,4-Difluorobenzyl alcohol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1297547#3-4-difluorobenzyl-alcohol-molecular-weight-and-formula>

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